

# Technical Risk Assessment & Handling Guide: 5-Fluoro-2-methyltryptamine

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## Compound of Interest

Compound Name: 2-(5-Fluoro-2-methyl-1H-indol-3-yl)ethanamine

CAS No.: 1079-45-4

Cat. No.: B094042

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## Executive Summary & Compound Identity

5-Fluoro-2-methyltryptamine is a specialized indolealkylamine derivative used primarily in serotonergic receptor structure-activity relationship (SAR) studies. Unlike its more common analogs (e.g., 5-Fluorotryptamine or 5-Fluoro- $\alpha$ -methyltryptamine), the presence of the methyl group at the indole-2 position significantly alters its receptor binding profile and metabolic stability.

This guide synthesizes safety protocols based on the Structure-Activity Relationship (SAR) of fluorinated tryptamines, as specific regulatory SDS documents for this exact isomer are rare in public commercial databases.

## Chemical Identification

Property	Detail
IUPAC Name	2-(5-Fluoro-2-methyl-1H-indol-3-yl)ethanamine
Common Name	5-Fluoro-2-methyltryptamine
Chemical Formula	C <sub>11</sub> H <sub>13</sub> FN <sub>2</sub>
Molecular Weight	192.23 g/mol
Structural Class	Indolealkylamine (Tryptamine)
Key Substituents	5-Fluoro: Increases metabolic stability and lipophilicity. 2-Methyl: Sterically hinders MAO degradation; alters 5-HT receptor selectivity. <sup>[1]</sup> <sup>[2]</sup>
CAS Number	Not widely indexed (Distinct from 5-Fluoro- $\alpha$ -methyltryptamine, CAS 712-08-3)



*CRITICAL ISOMER WARNING: Do not confuse 2-methyltryptamine (methyl on the indole ring) with*

*-methyltryptamine (methyl on the ethylamine side chain). The latter (AMT derivatives) are potent monoamine releasing agents and often controlled substances. This guide focuses on the Indole-2-methyl isomer.*

## Hazard Identification & Toxicology (The "Why")

### GHS Classification (Derived via SAR)

While experimental toxicology data for this specific isomer is limited, its structural analogs (5-Fluorotryptamine, 2-Methyltryptamine) dictate the following precautionary classification:

- Acute Toxicity (Oral): Category 3/4 (Toxic/Harmful if swallowed).

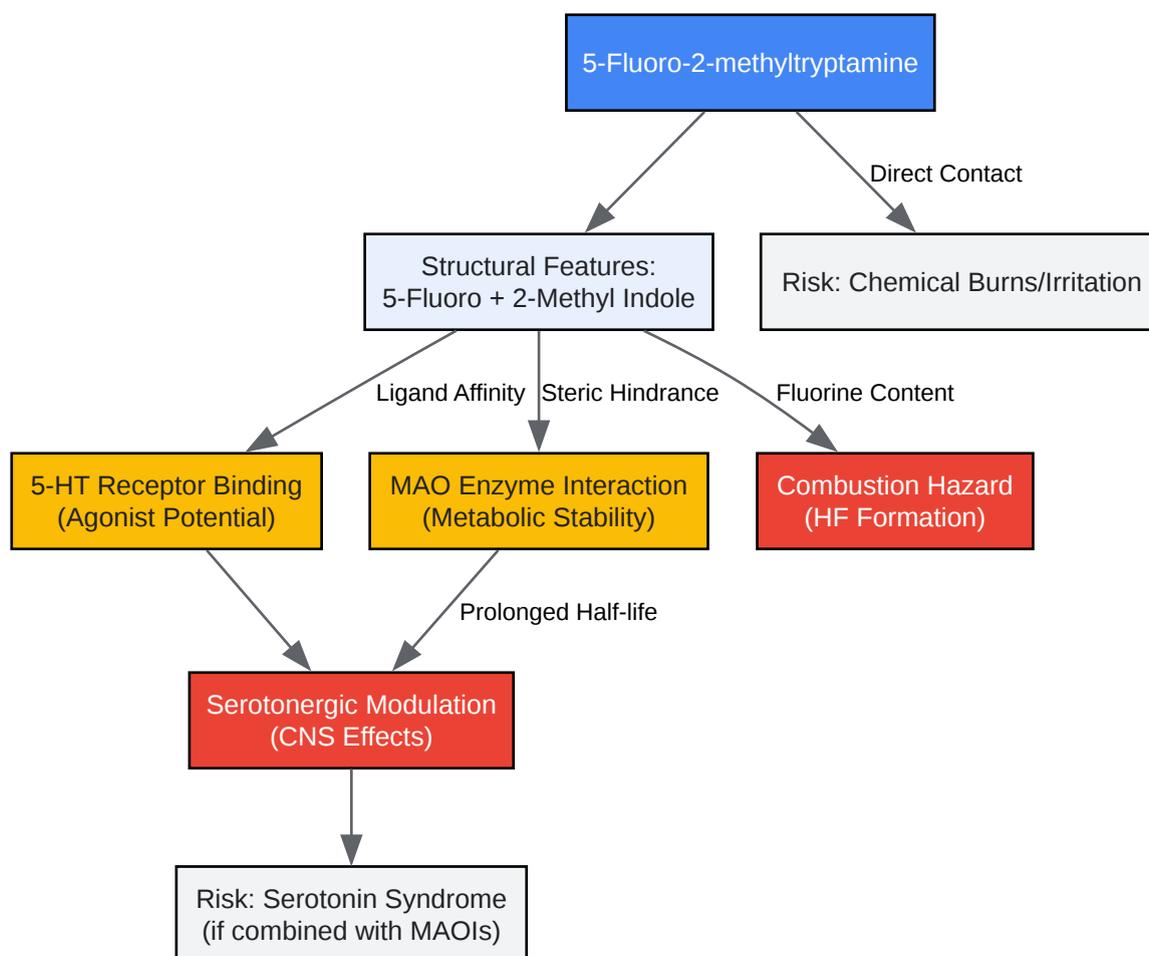
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[3][4]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).[3][4]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).[3][4]

## Mechanistic Toxicity & Pharmacological Risks

The safety profile is governed by its interaction with the serotonin system. The 2-methyl substitution is known to shift selectivity towards 5-HT<sub>3</sub> receptors (often acting as agonists) and may reduce affinity for 5-HT<sub>2</sub> receptors compared to the parent tryptamine, though the 5-fluoro group generally enhances potency.

### Diagram 1: Pharmacological & Toxicological Interaction Pathway

This diagram illustrates the logical flow from chemical structure to physiological risk, highlighting why specific safety measures are required.



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Caption: Mechanistic pathway linking the 5-Fluoro-2-methyl structure to specific physiological and chemical hazards.

## Operational Safety & Handling Protocols Engineering Controls[5]

- Primary Containment: All weighing and solubilization must be performed inside a Class II Biosafety Cabinet or Chemical Fume Hood with a face velocity of 80–100 fpm.
- Static Control: Tryptamine salts are often hygroscopic and electrostatic. Use an ionizing blower during weighing to prevent powder dispersion.

## Personal Protective Equipment (PPE) Matrix

PPE Item	Specification	Rationale (Causality)
Gloves	Double Nitrile (0.11 mm min. thickness)	Tryptamines are lipophilic; double gloving prevents breakthrough via micro-tears.
Respiratory	N95 or P100 (if outside hood)	Prevents inhalation of fine particulates which can rapidly enter the bloodstream via nasal mucosa.
Eye Protection	Chemical Goggles	Standard safety glasses fail to protect against airborne dust or splashes that cause corneal injury.
Body	Lab Coat (Tyvek preferred)	Prevents contamination of street clothes; Tyvek offers better particulate barriers than cotton.

## Protocol: Safe Solubilization

- Solvent Selection: Dissolve in DMSO or Ethanol (solubility typically ~10–20 mg/mL). Aqueous solubility is poor unless converted to a salt (e.g., hydrochloride).
- Acidification: If using the free base, add equimolar HCl (0.1 M) dropwise to improve stability and water solubility.
- Verification: Inspect for clarity. Tryptamines can oxidize (turn brown/pink) in solution; if colored, purity is compromised.

## Emergency Response & Stability

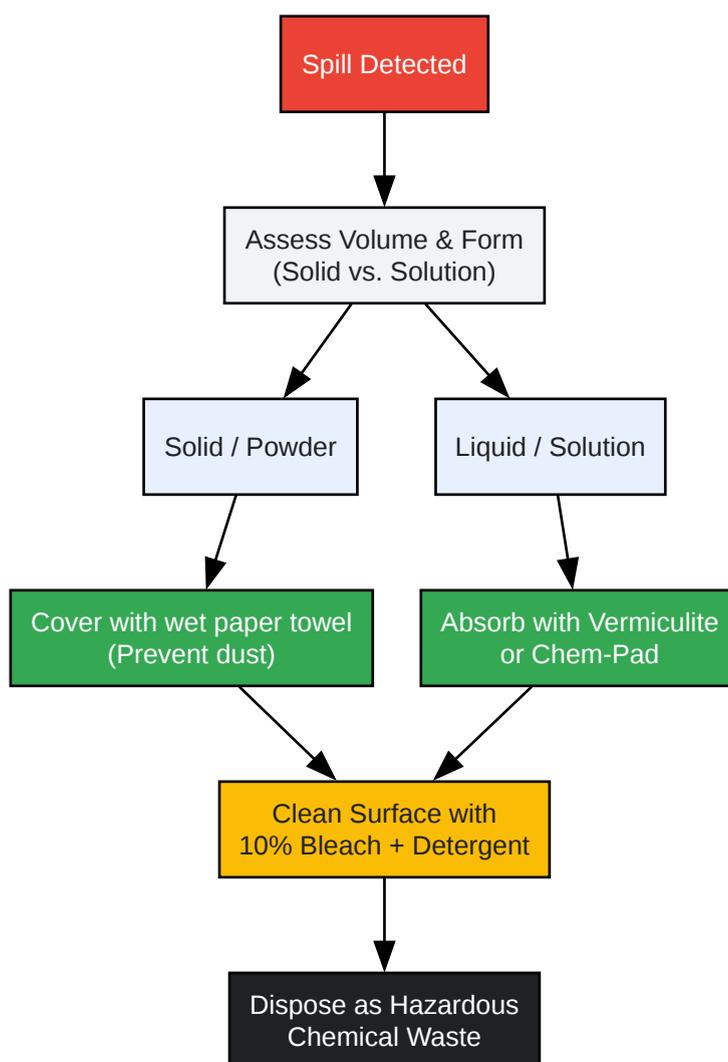
### Decomposition Hazards

In the event of a fire, this compound presents a unique hazard due to the fluorine atom.

- Thermal Decomposition Products: Carbon oxides (CO, CO<sub>2</sub>), Nitrogen oxides (NO<sub>x</sub>), and Hydrogen Fluoride (HF).
- Action: Firefighters must wear full protective clothing and self-contained breathing apparatus (SCBA). HF is corrosive and toxic by inhalation.

## Spill Management Decision Tree

Follow this logic to determine the appropriate response to a spill.



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Caption: Step-by-step decision logic for containing and cleaning spills of 5-Fluoro-2-methyltryptamine.

## Storage Requirements[5][6][7][8]

- Temperature: -20°C (Long-term).
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible.
- Light: Protect from light.[5] Indole derivatives are photosensitive and will degrade into inactive quinone-imine products.

## Regulatory & Compliance

- Controlled Substance Status:
  - USA: Not specifically scheduled, but may be treated as a "controlled substance analogue" under the Federal Analogue Act if intended for human consumption, due to its similarity to other tryptamines (e.g., 5-MeO-DMT or AMT).
  - UK: Likely covered under the Psychoactive Substances Act if it induces a psychoactive effect.
- Usage: strictly for In Vitro or Laboratory Animal research. Not for human use.

## References

- National Center for Biotechnology Information (PubChem).5-Fluorotryptamine (Compound Summary). Accessed 2024.[6][7] [[Link](#)]
- Dukat, M., et al.Structure-Activity Relationships for the Binding of 5-HT3 Receptor Ligands. Journal of Medicinal Chemistry. (Validation of 2-methyl substitution effects). [[Link](#)]

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